

Proper Disposal Procedures for (R)-3-Amino-4-hydroxybutanoic Acid

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Compound of Interest

Compound Name: (R)-3-Amino-4-hydroxybutanoic acid

Cat. No.: B555399

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The following guide provides essential safety and logistical information for the proper disposal of **(R)-3-Amino-4-hydroxybutanoic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Chemical Properties

Before handling or disposing of **(R)-3-Amino-4-hydroxybutanoic acid**, it is crucial to be aware of its potential hazards. According to its Safety Data Sheet (SDS), this compound is classified as an irritant.^[1] Always consult your institution's specific safety protocols and the most current SDS for any chemical you handle.

Summary of Chemical and Hazard Data

Property	Value	Reference
Chemical Formula	C ₄ H ₉ NO ₃	[1]
Molecular Weight	119.12 g/mol	[1]
CAS Number	16504-56-6	[1]
Appearance	White Powder/Solid	[2]
Boiling Point	374.5°C at 760 mmHg	[1]
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
GHS Signal Word	Warning	[1]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

Note: While the SDS for the specific (R)-isomer indicates these hazards[1], the SDS for the racemic mixture (DL-4-Amino-3-hydroxybutyric acid) may classify it as non-hazardous[2]. Prudent laboratory practice dictates following the more stringent hazard classification.

Personal Protective Equipment (PPE)

To mitigate risks associated with handling and disposal, all personnel must wear appropriate PPE.

- Hand Protection: Wear chemically compatible gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.[3]
- Skin and Body Protection: A lab coat is required. Ensure skin is not exposed.
- Respiratory Protection: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood, to avoid inhalation of dust.[1]

Step-by-Step Disposal Protocol

Disposal of **(R)-3-Amino-4-hydroxybutanoic acid** must comply with federal, state, and local regulations.^[1] It is categorized as chemical waste and must not be disposed of in the regular trash or down the sanitary sewer.^{[4][5]}

Step 1: Waste Segregation

- Do not mix **(R)-3-Amino-4-hydroxybutanoic acid** waste with other incompatible waste streams.^[6] It should be kept separate from strong acids, bases, and oxidizing or reducing agents to prevent hazardous reactions.^[1]

Step 2: Containerization

- Collect solid waste in a clearly labeled, sealable container that is compatible with the chemical.^{[6][7]} The original container is often the best choice for storing waste.^[8]
- Ensure the container is in good condition, free of leaks or external residue.^[8]

Step 3: Labeling

- Label the waste container clearly. The label should include:
 - The full chemical name: "**(R)-3-Amino-4-hydroxybutanoic acid**"
 - The words "Hazardous Waste"
 - A description of the hazards (e.g., "Irritant," "Skin/Eye Irritant")
 - The date accumulation started.
 - The name of the principal investigator or lab group.

Step 4: Storage

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[5]

- The SAA should be at or near the point of generation and under the control of laboratory personnel.[\[7\]](#)
- Keep the waste container closed at all times except when adding waste.[\[5\]](#)[\[8\]](#)

Step 5: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.[\[5\]](#)
- Do not attempt to treat or neutralize the chemical waste unless it is part of a documented experimental procedure.[\[9\]](#)

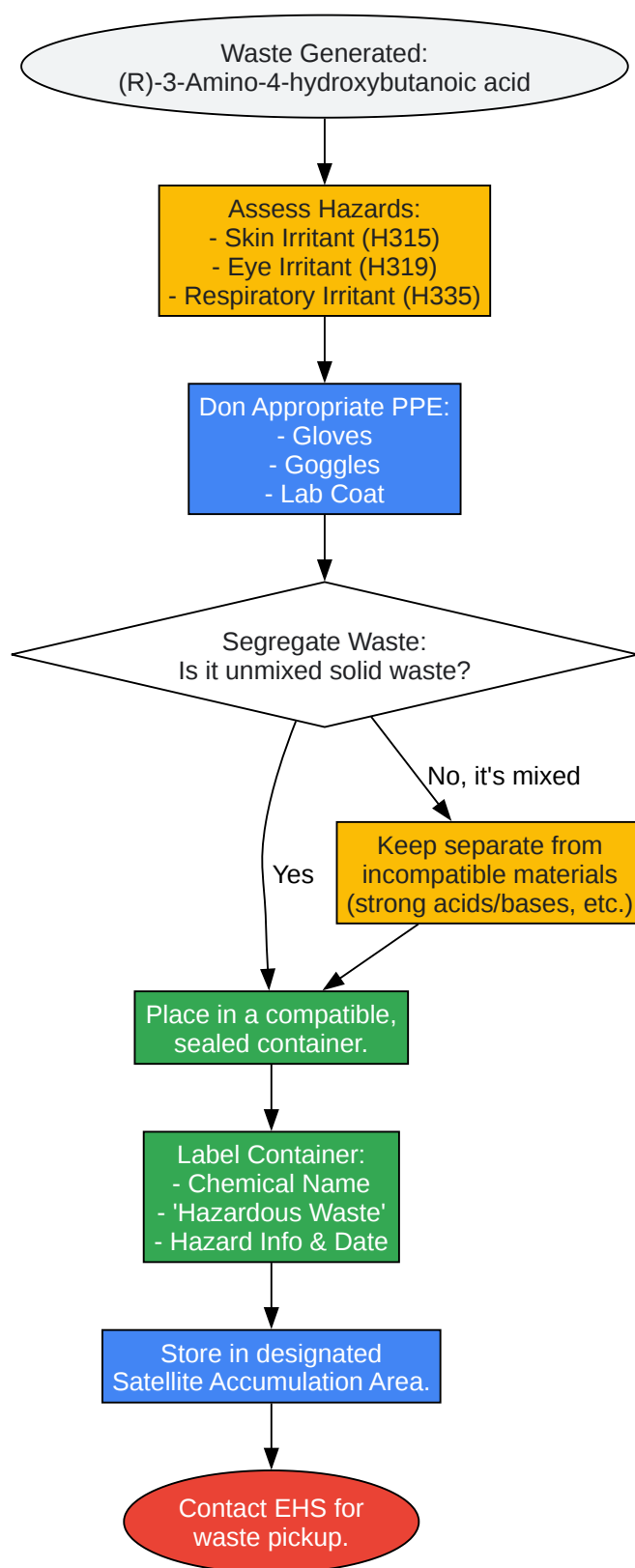
Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Ensure Area is Ventilated: Avoid breathing dust.[\[1\]](#)
- Personal Protection: Wear the appropriate PPE as described in Section 2 before attempting cleanup.
- Containment: For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[3\]](#) Avoid generating dust.
- Decontamination: Clean the spill area thoroughly.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.[\[1\]](#)
 - Skin: Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[\[1\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[1\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **(R)-3-Amino-4-hydroxybutanoic acid**.



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Caption: Workflow for the safe disposal of **(R)-3-Amino-4-hydroxybutanoic acid** waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 5. ehrs.upenn.edu [ehrs.upenn.edu]
- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. danielshealth.com [danielshealth.com]
- 8. vumc.org [vumc.org]
- 9. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
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